

Essential Safety and Operational Guide for 2-Chloro-4-phenylpyridine

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Compound of Interest

Compound Name: 2-Chloro-4-phenylpyridine

Cat. No.: B1303126

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This guide provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with **2-Chloro-4-phenylpyridine**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Physicochemical and Safety Data

A summary of key quantitative data for **2-Chloro-4-phenylpyridine** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₈ ClN	[1][2][3][4]
Molecular Weight	189.64 g/mol	[1][2][3]
CAS Number	42260-39-9	[2][3][5]
Appearance	White to off-white crystalline powder	[2]
Purity	≥ 95% (HPLC)	[2]
Storage Conditions	Store at 0-8°C in a dry, cool, and well-ventilated place	[2][5]

Personal Protective Equipment (PPE) Protocol

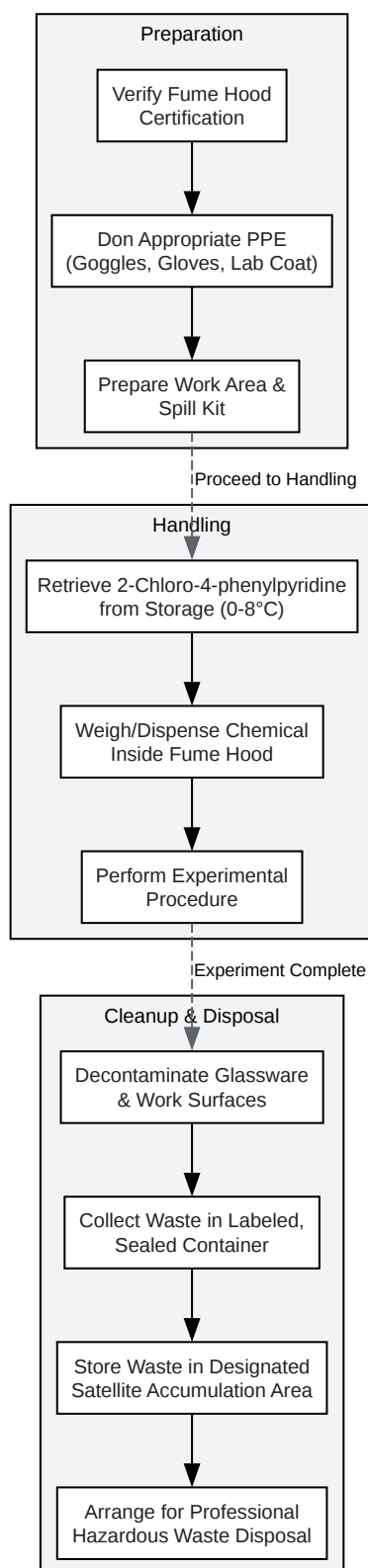
When handling **2-Chloro-4-phenylpyridine**, a comprehensive personal protective equipment strategy is mandatory to minimize exposure and ensure personal safety.

Required PPE

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn in addition to goggles when handling larger quantities or if there is a significant splash risk.	Protects eyes from splashes and potential irritants. [6] [7] [8]
Hand Protection	Chemically resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves for integrity before each use. For unknown toxicity or special hazards, consider double gloving with a flexible laminate glove underneath a heavy-duty outer glove.	Prevents skin contact, which can cause irritation. [6] [7] [9] Nitrile gloves are resistant to a wide range of chemicals. [7]
Body Protection	A flame-resistant lab coat, fully buttoned. Chemical-resistant apron or coveralls for added protection against spills. [7] Ensure clothing covers all exposed skin.	Shields the body from accidental spills and contamination. [6] [8]
Respiratory Protection	Use only in a well-ventilated area, preferably within a certified chemical fume hood. [6] [9] If aerosols or dust may be generated and a fume hood is not available, a NIOSH-approved respirator is required.	Prevents inhalation of potentially harmful fumes or dust. [5] [10]
Footwear	Closed-toe shoes must be worn at all times in the laboratory. [8]	Protects feet from spills and falling objects.

Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for handling **2-Chloro-4-phenylpyridine** from receipt to disposal.



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Caption: Workflow for safe handling of **2-Chloro-4-phenylpyridine**.

Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for safely preparing a stock solution of **2-Chloro-4-phenylpyridine**.

Objective: To prepare a 10 mg/mL stock solution of **2-Chloro-4-phenylpyridine** in Dimethyl Sulfoxide (DMSO).

Materials:

- **2-Chloro-4-phenylpyridine** (solid)
- Anhydrous DMSO
- Volumetric flask with stopper
- Spatula
- Analytical balance
- Pipettes and pipette tips
- Vortex mixer
- Labeled amber vial for storage

Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required personal protective equipment as specified in the PPE protocol table.
 - Clean the work surface within the fume hood.
- Weighing:

- Place a clean, dry weigh boat on the analytical balance and tare.
- Carefully weigh the desired amount of **2-Chloro-4-phenylpyridine** into the weigh boat. Handle the solid with care to avoid generating dust.[5]
- Dissolution:
 - Transfer the weighed solid into the appropriate size volumetric flask.
 - Using a pipette, add a small amount of DMSO to the weigh boat to rinse any residual powder and transfer the rinse to the volumetric flask.
 - Add approximately half of the final required volume of DMSO to the volumetric flask.
 - Stopper the flask and gently swirl or use a vortex mixer at a low setting until the solid is completely dissolved.
- Final Dilution:
 - Once dissolved, add DMSO to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
 - Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the prepared stock solution to a properly labeled amber vial. The label should include the chemical name, concentration, solvent, date of preparation, and your initials.
 - Store the vial in a designated, secure location as per your laboratory's chemical storage plan.

Spill and Emergency Procedures

Spill Response:

- Evacuate: Evacuate non-essential personnel from the immediate spill area.[5]
- Ventilate: Ensure the area is well-ventilated, using the fume hood to control vapors.[6]

- Contain: For small spills, use an inert absorbent material like vermiculite or sand to contain the spill.[\[11\]](#) Avoid creating dust.
- Collect: Carefully scoop the absorbed material into a designated, sealable container for hazardous waste.[\[5\]](#)[\[11\]](#) Use spark-proof tools if necessary.[\[5\]](#)
- Clean: Decontaminate the spill area with an appropriate solvent and then soap and water.
- Dispose: Label the waste container as "Hazardous Waste" and include the chemical name.[\[12\]](#) Arrange for disposal through your institution's Environmental Health and Safety (EHS) department.[\[11\]](#)

First Aid:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[6\]](#) Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[6\]](#) Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[\[6\]](#) If breathing is difficult, provide oxygen and seek immediate medical attention.
- Ingestion: Do not induce vomiting.[\[5\]](#) Never give anything by mouth to an unconscious person.[\[5\]](#) Call a doctor or Poison Control Center immediately.[\[5\]](#)

Waste Disposal Plan

All waste containing **2-Chloro-4-phenylpyridine** must be treated as hazardous waste.

- Segregation: Do not mix this waste with other waste streams.[\[12\]](#)
- Containerization: Collect all solid and liquid waste in a designated, chemically compatible, and properly sealed container.[\[12\]](#)[\[13\]](#) The container must be clearly labeled as "Hazardous Waste" and list all constituents by their full chemical name and percentage.[\[12\]](#)[\[13\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.[\[11\]](#) The storage area should be cool, dry, and well-ventilated.

[11]

- Disposal: Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[11] Adhere to all local, state, and federal regulations for hazardous waste disposal.[11]
- Empty Containers: Triple rinse empty containers with a suitable solvent. Collect the rinsate as hazardous waste.[13][14] Deface or remove the original label before disposing of the rinsed container in the appropriate solid waste stream (e.g., glass disposal).[13][14]

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